

Essential Safety and Operational Guide for 14-Methyltricosanoyl-CoA

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Compound of Interest

Compound Name: 14-Methyltricosanoyl-CoA

Cat. No.: B15550752

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This document provides immediate safety, handling, and disposal protocols for **14-Methyltricosanoyl-CoA**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on best practices for handling analogous long-chain fatty acyl-CoA compounds in a laboratory setting.

Immediate Safety and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **14-Methyltricosanoyl-CoA**. Given its biochemical nature, it should be treated as potentially hazardous upon inhalation, ingestion, or skin contact. The following table summarizes the recommended personal protective equipment.

Equipment	Specification	Purpose
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standard. [1]	Protects eyes from potential splashes of solutions containing the compound.
Face Protection	Face shield (in addition to goggles).[1]	Recommended when there is a significant risk of splashing. [1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).[1]	Provides a barrier against skin contact. Gloves should be inspected for integrity before each use.[1]
Double-gloving.[1]	Recommended when handling concentrated solutions or for prolonged procedures.[1]	
Body Protection	Fully-buttoned laboratory coat. [1]	Protects skin and personal clothing from contamination.[1]
Chemical-resistant apron.	Recommended when handling larger quantities or when there is a higher risk of splashes.[1]	
Respiratory Protection	Work in a certified chemical fume hood.[1]	Prevents inhalation of any aerosols or particulates.[1]
NIOSH-approved respirator.	May be required based on a comprehensive risk assessment, especially if a fume hood is not available.	

Operational Plan: Step-by-Step Handling Protocol

A structured approach is crucial when working with a novel compound like **14-Methyltricosanoyl-CoA**. The following protocol provides a general workflow.

1. Preparation and Planning:

- Obtain and Review SDS: Before beginning any work, obtain the specific Safety Data Sheet for **14-Methyltricosanoyl-CoA** from the manufacturer. While a specific SDS was not publicly available, general safety practices for similar compounds should be followed.
- Designate a Workspace: All handling of the compound should occur in a designated area within a certified chemical fume hood.[\[1\]](#)
- Prepare Spill Kit: Ensure a spill kit appropriate for biochemicals is readily accessible.

2. Reconstitution and Aliquoting:

- Pre-label Tubes: Prepare and label all necessary vials before opening the primary container.
- Controlled Environment: Perform all weighing and reconstitution of the solid compound within a chemical fume hood to minimize inhalation risk.[\[1\]](#)
- Use Appropriate Solvent: Dissolve the compound in a solvent as recommended by the manufacturer or based on its chemical properties.
- Aliquot for Storage: Prepare single-use aliquots to avoid repeated freeze-thaw cycles. Store as recommended by the manufacturer, typically at -20°C or -80°C.

3. Experimental Use:

- Mindful Technique: Handle all solutions with care to prevent splashes and spills.[\[1\]](#)
- Avoid Contamination: Use sterile techniques and filtered pipette tips to maintain the integrity of the compound and prevent cross-contamination.

4. Post-Experiment:

- Decontamination: Wipe down the work area in the fume hood with an appropriate deactivating solution or 70% ethanol.[\[1\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

Disposal Plan

Proper disposal of **14-Methyltricosanoyl-CoA** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

- Waste Segregation:
 - Solid Waste: All disposable items that have come into contact with the compound (e.g., pipette tips, microfuge tubes, gloves) should be placed in a dedicated, sealed hazardous waste container.^[1]
 - Liquid Waste: Unused solutions containing the compound should be collected in a clearly labeled, sealed hazardous waste container. Do not pour down the drain.
- Container Labeling: All waste containers must be clearly labeled with the contents, including the full chemical name and any associated hazards.
- Institutional Guidelines: Follow all local and institutional regulations for the disposal of chemical waste.

Compound Data

Property	Value
Molecular Formula	C45H82N7O17P3S
Molecular Weight	1118.16 g/mol
Canonical SMILES	<chem>O[C@H]1--INVALID-LINK--(O)=O)COP(OP(OCC(C)(C)--INVALID-LINK--C(NCCCC(NCCSC(CCCCCCCCCCCCCC(CCCCCCCC)C)=O)=O)=O)(O)=O)(O)=O">C@@HN2C3=NC=NC(N)=C3N=C2</chem>
Storage Conditions	Store in a sealed container away from light.

Data sourced from Alfa Chemistry.^[2]

Experimental Workflow

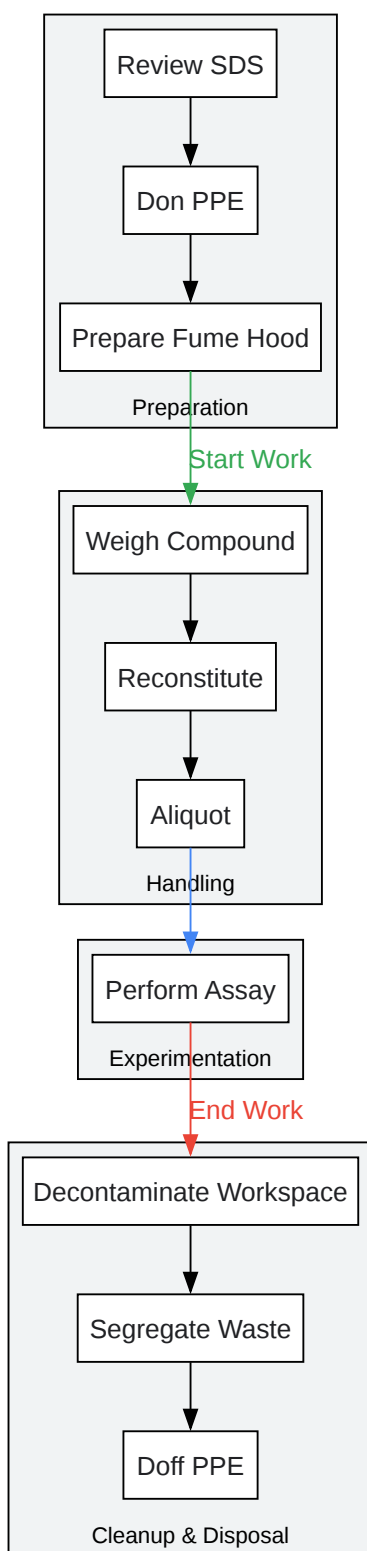


Figure 1: General Workflow for Handling 14-Methyltricosanoyl-CoA

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Caption: Figure 1: General Workflow for Handling **14-Methyltricosanoyl-CoA**

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